

# Safe handling and storage procedures for allylcyclohexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Allylcyclohexane**

Cat. No.: **B1217954**

[Get Quote](#)

## Application Notes and Protocols for Allylcyclohexane

For Researchers, Scientists, and Drug Development Professionals

These notes provide comprehensive guidelines for the safe handling and storage of **allylcyclohexane** in a laboratory setting. Adherence to these protocols is crucial for minimizing risks associated with this chemical.

## Overview and Hazards

**Allylcyclohexane** (CAS No. 2114-42-3) is a flammable liquid and vapor that can be toxic if swallowed and may cause serious eye damage.<sup>[1][2]</sup> It is essential to handle this compound with care, utilizing appropriate personal protective equipment (PPE) and working in a well-ventilated area.<sup>[2][3]</sup>

Primary Hazards:<sup>[1]</sup>

- Flammable liquid and vapor
- Toxic if swallowed
- May be fatal if swallowed and enters airways
- Causes serious eye damage

- May cause long-lasting harmful effects to aquatic life

## Quantitative Data

A summary of the key physical and chemical properties of **allylcyclohexane** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>16</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	124.22 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Colorless to almost colorless clear liquid	<a href="#">[2]</a>
Boiling Point	148-149 °C at 760 mmHg	<a href="#">[5]</a>
Density	0.803 g/mL at 25 °C	<a href="#">[5]</a>
Flash Point	29 °C (84.2 °F)	<a href="#">[5]</a>
Solubility	Sparingly soluble in water	<a href="#">[2]</a>

## Experimental Protocols

### Protocol 1: General Handling of Allylcyclohexane

This protocol outlines the standard procedure for safely handling **allylcyclohexane** in a laboratory environment.

#### 1.1. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)[\[5\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., Nitrile rubber).[\[3\]](#)
- Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[\[3\]](#)
- Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[3\]](#)

### 1.2. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[3]
- Use explosion-proof electrical, ventilating, and lighting equipment.[2][3]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[3]

### 1.3. Handling Procedure:

- Before handling, ensure all ignition sources (open flames, hot surfaces, sparks) are removed from the area.[3][6]
- Ground and bond containers when transferring the material to prevent static discharge.[2][6]
- Use only non-sparking tools.[3][6]
- Avoid contact with skin, eyes, and clothing.[3]
- Do not inhale vapors or mists.[3]
- Keep the container tightly closed when not in use.[2][3]
- Do not eat, drink, or smoke in the handling area.[2]

## Protocol 2: Storage of Allylcyclohexane

This protocol describes the requirements for the safe storage of **allylcyclohexane**.

### 2.1. Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[2][3]
- Keep containers tightly closed.[2][3]
- Store away from heat, sparks, open flames, and other ignition sources.[2][3]
- Store in a locked cabinet or designated flammable liquids storage area.[2][3]

## 2.2. Incompatible Materials:

- Keep away from strong oxidizing agents.

## Protocol 3: Accidental Release Measures

This protocol details the steps to be taken in the event of an **allylcyclohexane** spill.

### 3.1. Small Spills:

- Remove all sources of ignition.[3][6]
- Ensure adequate ventilation.[3][6]
- Wear appropriate PPE as described in Protocol 1.1.
- Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).[3][6]
- Collect the absorbed material using non-sparking tools and place it in a suitable, labeled container for disposal.[3][6]

### 3.2. Large Spills:

- Evacuate the area immediately.
- Contact the appropriate emergency response team.
- Follow all institutional and local regulations for large chemical spills.

## Protocol 4: First-Aid Measures

This protocol provides immediate first-aid instructions in case of exposure to **allylcyclohexane**.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[3][6]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower for at least 15 minutes. If skin irritation persists, call a physician.[3][6]

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3][6]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately. If vomiting occurs naturally, have the victim lean forward.[3]

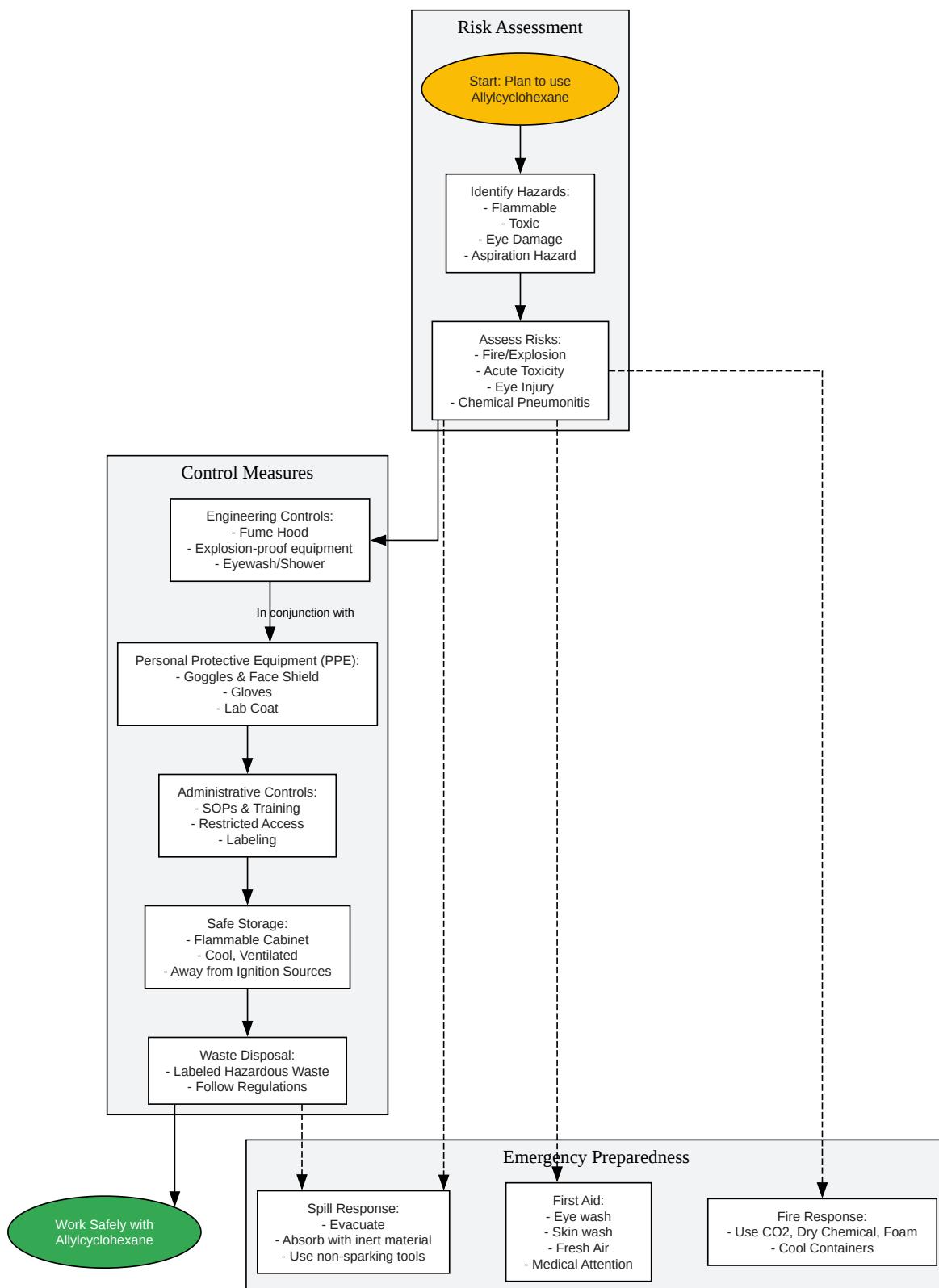
## Protocol 5: Fire-Fighting Measures

This protocol outlines the procedures for extinguishing fires involving **allylcyclohexane**.

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[3] Water spray can be used to cool closed containers.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The vapors are heavier than air and may travel to a source of ignition and flash back.[3][6] Containers may explode when heated.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

## Visualizations

Below is a logical workflow for the risk assessment and control process when working with **allylcyclohexane**.



Click to download full resolution via product page

Caption: Risk assessment and control workflow for allylcyclohexane.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Allylcyclohexane | C9H16 | CID 75027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. fishersci.com [fishersci.com]
- 4. scbt.com [scbt.com]
- 5. 烯丙基环己烷 96% | Sigma-Aldrich [sigmaaldrich.com]
- 6. WERCS Studio - Application Error [assets.thermofisher.com]
- To cite this document: BenchChem. [Safe handling and storage procedures for allylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1217954#safe-handling-and-storage-procedures-for-allylcyclohexane>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)